

# Isopropyl butyrate molecular weight and formula

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## Compound of Interest

Compound Name: *Isopropyl butyrate*

Cat. No.: *B1217352*

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An In-depth Technical Guide to **Isopropyl Butyrate**: Molecular Weight and Formula

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **isopropyl butyrate**, a compound of interest in various chemical and pharmaceutical applications.

## Isopropyl Butyrate: Core Molecular Data

**Isopropyl butyrate**, also known as isopropyl butanoate, is an ester characterized by its fruity odor. Its fundamental molecular attributes are summarized below.

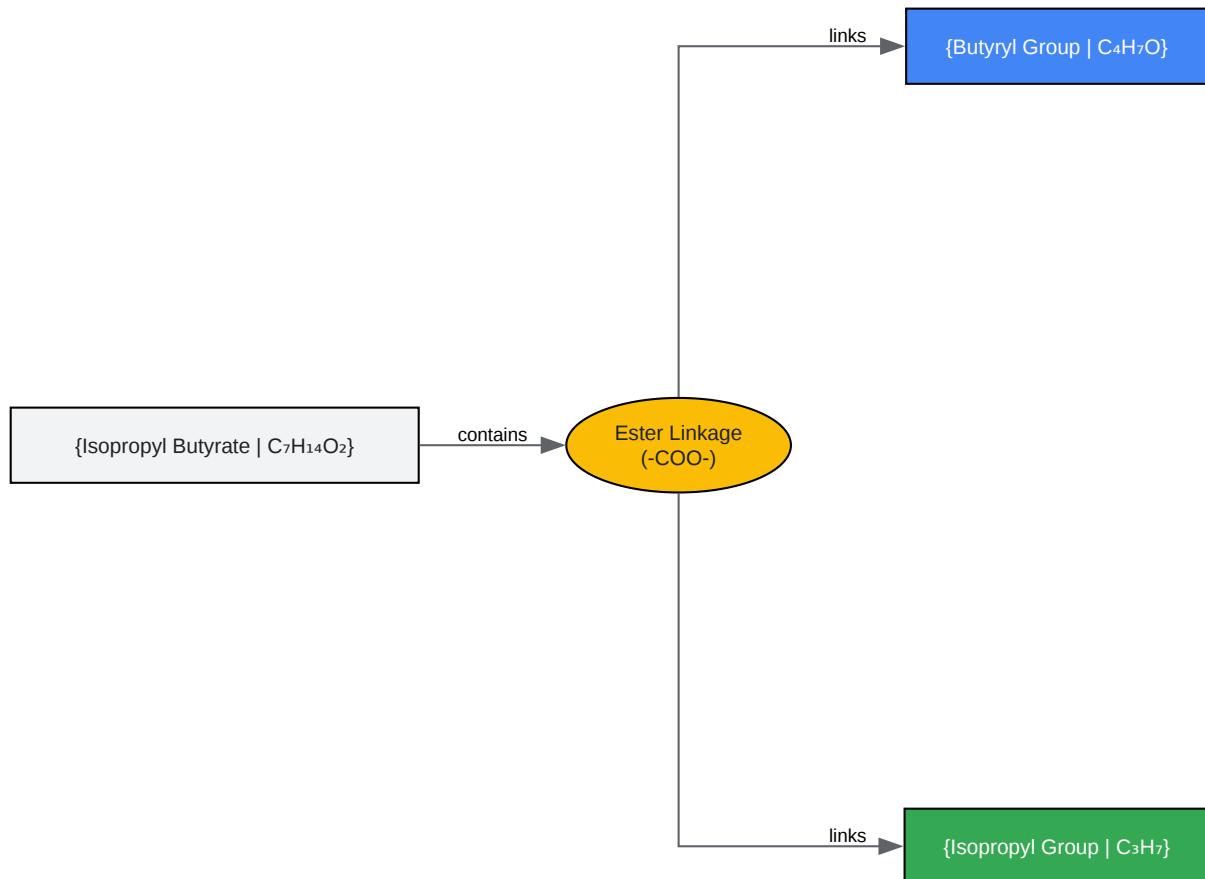
## Quantitative Molecular Data

The molecular formula and weight are critical for stoichiometric calculations, analytical characterization, and formulation development. The table below presents the key quantitative data for **isopropyl butyrate**.

Parameter	Value	References
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	130.1849 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Alternate Molecular Weight	130.18 g/mol	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Alternate Molecular Weight	130.19 g/mol	<a href="#">[2]</a> <a href="#">[9]</a>
CAS Registry Number	638-11-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Molecular Structure and Composition

The chemical formula C<sub>7</sub>H<sub>14</sub>O<sub>2</sub> indicates that each molecule of **isopropyl butyrate** is composed of 7 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms. This arrangement forms an ester derived from butyric acid and isopropanol. The logical relationship between its constituent parts—the butyryl group and the isopropyl group—is illustrated in the following diagram.

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## References

- 1. Isopropyl butyrate [webbook.nist.gov]
- 2. Isopropyl Butyrate | CymitQuimica [cymitquimica.com]
- 3. Isopropyl butyrate [webbook.nist.gov]
- 4. ISOPROPYL BUTYRATE | 638-11-9 [chemicalbook.com]
- 5. Isopropyl butyrate [webbook.nist.gov]
- 6. Showing Compound Isopropyl butyrate (FDB019247) - FooDB [foodb.ca]
- 7. 丁酸异丙酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Isopropyl butyrate | C7H14O2 | CID 61184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. isopropyl butyrate [stenutz.eu]
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